

Rhodinyl Acetate: A Comprehensive Technical Safety Review for Research and Development

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Compound of Interest

Compound Name: *Rhodinyl acetate*

Cat. No.: *B085566*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rhodinyl acetate (CAS No. 141-11-7) is a fragrance ingredient with a characteristic fresh, rose-like odor.^[1] It is a mixture of terpene alcohol acetates, primarily composed of l-citronellyl acetate.^{[1][2]} Utilized in perfumery and as a flavoring agent, a thorough understanding of its safety profile is paramount for professionals in research and drug development who may handle this compound.^[1] This technical guide provides an in-depth review of the available Material Safety Data Sheet (MSDS) information for **rhodinyl acetate**, including its physicochemical properties, toxicological profile, and environmental impact. The information is presented to be a valuable resource for conducting risk assessments and ensuring safe laboratory practices.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **rhodinyl acetate** is fundamental to its safe handling and storage. The available data is summarized in the table below. It is important to note that some discrepancies exist in the reported values across different sources, which are highlighted where applicable.

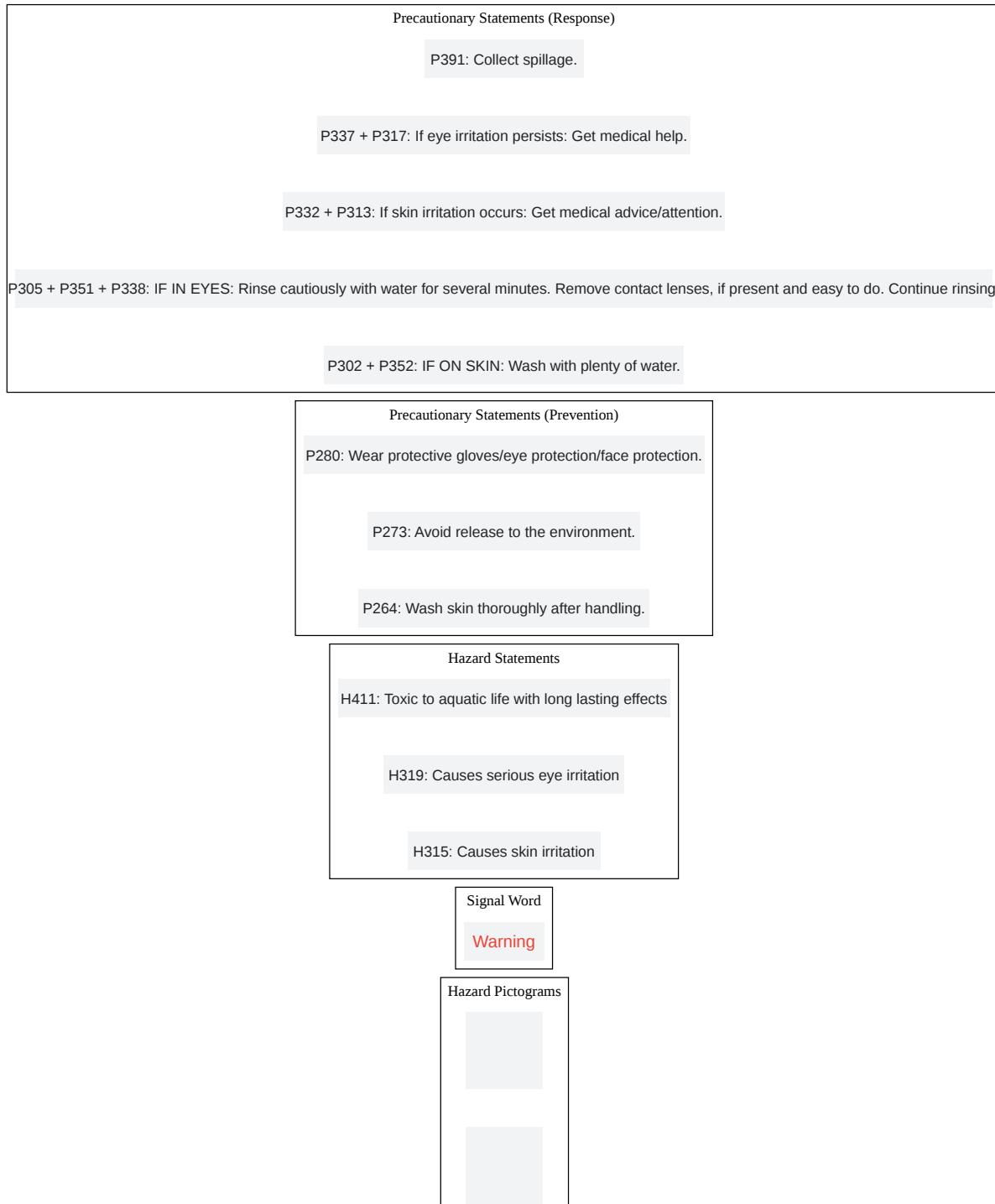
| Property | Value | Source(s) |
|-------------------|---|---|
| Chemical Name | 3,7-dimethyloct-7-enyl acetate | [3] |
| Synonyms | Rhodinyl acetate, alpha-Citronellyl acetate, 3,7-dimethyloct-7-en-1-yl acetate | [3] |
| CAS Number | 141-11-7 | [3] |
| Molecular Formula | C ₁₂ H ₂₂ O ₂ | [3] |
| Molecular Weight | 198.30 g/mol | [3] |
| Appearance | Colorless to pale yellow clear liquid | [4] |
| Odor | Fresh, rose-like | [1] |
| Boiling Point | 237 °C (lit.) | [1] [2] |
| Flash Point | 46 °C to 96.11 °C (205 °F) (TCC) | [1] [4] |
| Density | 0.896 g/mL at 25 °C (lit.) | [1] [2] |
| Refractive Index | n _{20/D} 1.4540 (lit.) | [1] [2] |
| Solubility | Soluble in alcohol and most fixed oils; insoluble in glycerol, propylene glycol, and water. | [3] [5] |
| Vapor Pressure | 0.015 mmHg @ 25 °C (estimated) | [4] |
| logP (o/w) | 4.206 (estimated) | [4] |

Hazard Identification and Classification

Rhodinyl acetate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this substance are skin irritation, serious eye irritation, and long-term aquatic toxicity.[\[6\]](#)[\[7\]](#)

GHS Classification

The GHS classification for **rhodinyl acetate** is summarized in the following diagram:



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GHS Hazard Profile for **Rhodinyl Acetate**

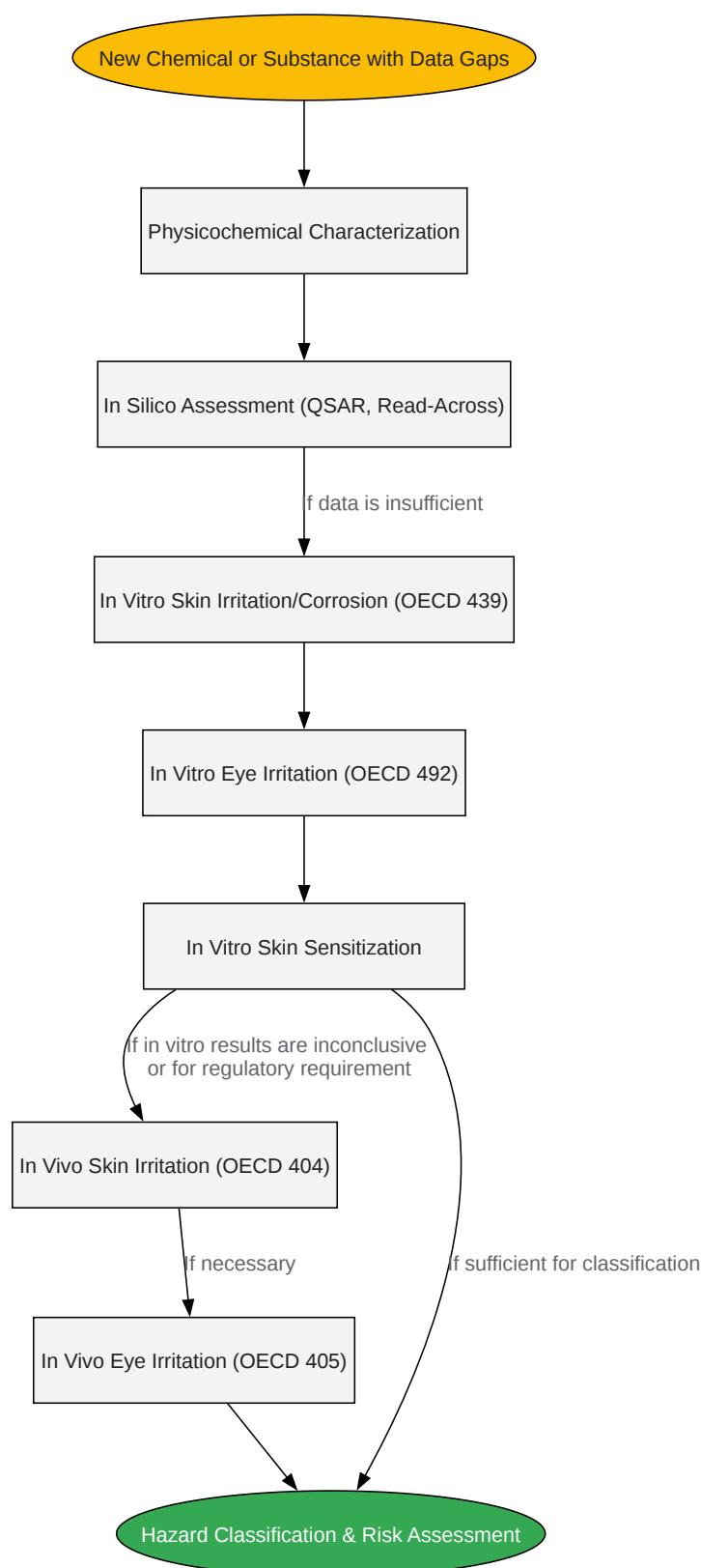
Toxicological Information

The toxicological data for **rhodinyl acetate** is not extensively available in publicly accessible literature. Much of the assessment relies on data from structural analogs like citronellyl acetate.

| Endpoint | Result | Species | Method/Reference |
|------------------------------|---|----------------|------------------------------------|
| Acute Oral Toxicity (LD50) | > 5 mL/kg | Rat | Levenstein, 1973a (as cited in[1]) |
| Acute Dermal Toxicity (LD50) | > 5 mL/kg | Rabbit | Levenstein, 1973b (as cited in[1]) |
| Skin Irritation | Causes skin irritation | Human & Animal | GHS Classification[6] [7] |
| Eye Irritation | Causes serious eye irritation | Animal | GHS Classification[6] [7] |
| Skin Sensitization | A 12% solution showed no irritation or sensitization in human experience. | Human | [4] |

Experimental Protocols: Toxicological Assessment Workflow

The safety assessment of a chemical like **rhodinyl acetate** typically follows a tiered approach as recommended by organizations like the OECD. This workflow prioritizes *in vitro* and *in silico* methods before resorting to *in vivo* animal testing.



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Tiered Approach to Toxicological Safety Assessment

Detailed Methodologies (General Principles based on OECD Guidelines):

- Skin Irritation (Based on OECD Guideline 404):
 - Test System: Typically, the albino rabbit is used.
 - Procedure: A small area of the animal's skin is shaved. 0.5 mL (for liquids) of the test substance is applied to the skin under a gauze patch.
 - Exposure: The patch is left in place for a specified period, usually 4 hours.
 - Observation: After patch removal, the skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours). The reactions are scored.
 - Classification: The substance is classified as an irritant based on the severity and reversibility of the skin reactions.
- Eye Irritation (Based on OECD Guideline 405):
 - Test System: The albino rabbit is the recommended species.
 - Procedure: A single dose (typically 0.1 mL for liquids) of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
 - Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The reactions are scored.
 - Classification: The substance is classified based on the severity and reversibility of the ocular lesions.

Ecological Information

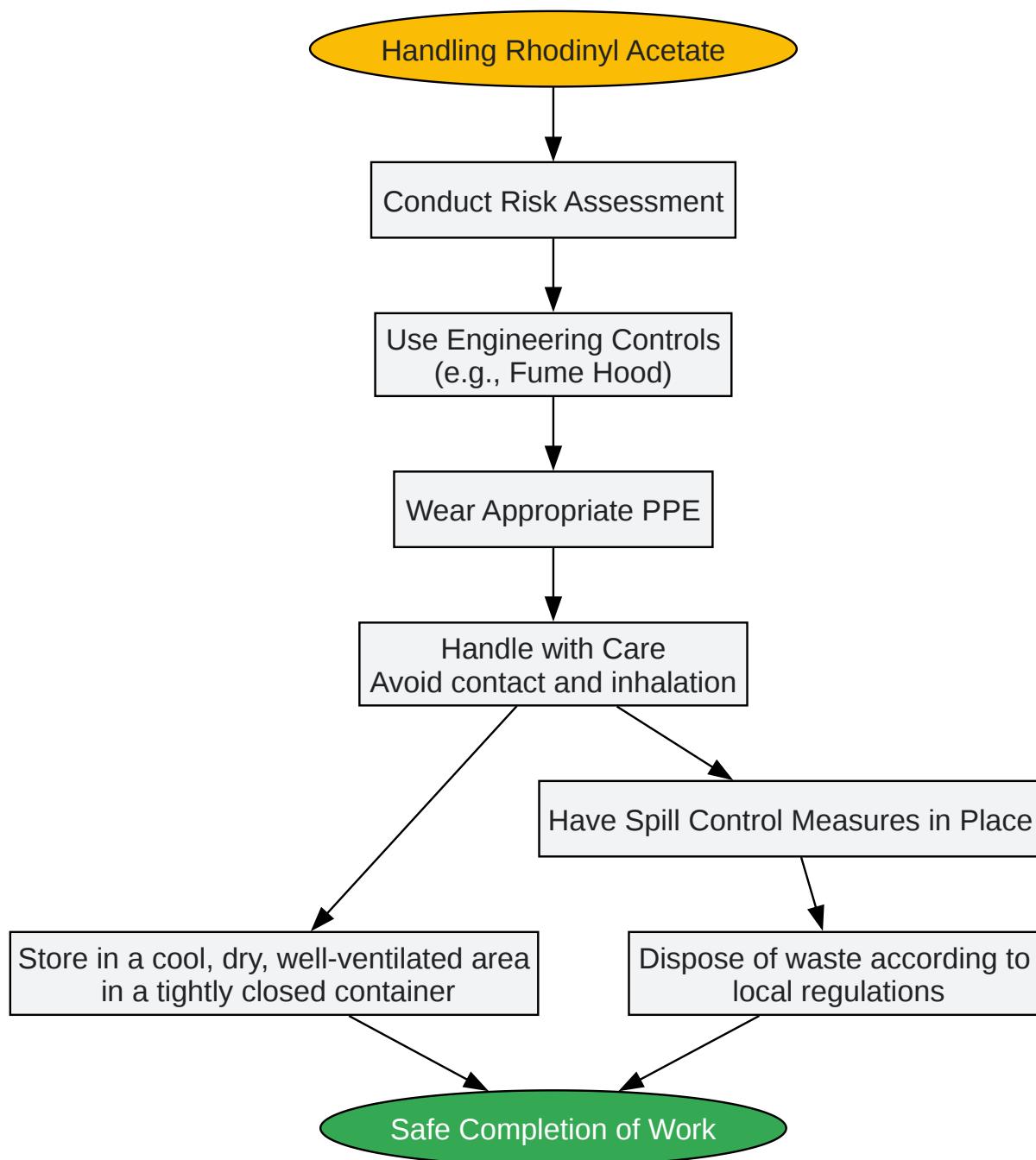
The environmental fate and ecotoxicity of **rhodinyl acetate** are not well-documented. Available data sheets often state "no data available" for key endpoints.^[6] However, its GHS classification as "Toxic to aquatic life with long lasting effects" (H411) indicates a potential environmental hazard.^{[6][7]} For a more comprehensive understanding, data from the structurally similar citronellyl acetate can be considered.

| Endpoint | Result (Citronellyl Acetate) | Species | Method/Reference |
|--------------------------------|------------------------------|--------------------------|---------------------|
| Acute Fish Toxicity (LC50) | 14 mg/L (96h) | Danio rerio (Zebra Fish) | OECD Guideline 203 |
| Acute Daphnia Toxicity (EC50) | 15 mg/L (48h) | Daphnia magna | OECD Guideline 202 |
| Algae Growth Inhibition (EC50) | 9.6 mg/L (72h) | Desmodesmus subspicatus | OECD Guideline 201 |
| Biodegradability | Readily biodegradable | Not specified | OECD Guideline 301F |

Exposure Controls and Personal Protection

Given the identified hazards, appropriate control measures and personal protective equipment (PPE) are essential when handling **rhodinyl acetate** in a laboratory setting.

Recommended Safe Handling Workflow

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Workflow for Safe Handling of **Rhodinyl Acetate**

- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood.

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, use a respirator with an appropriate organic vapor cartridge.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

First-Aid and Emergency Procedures

In case of accidental exposure, the following first-aid measures should be taken immediately:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible liquid. In a fire, it may emit irritating and toxic fumes.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Conclusion

Rhodinyl acetate is a widely used fragrance and flavoring ingredient with a well-defined GHS classification indicating hazards of skin and eye irritation, and aquatic toxicity. While specific toxicological and ecotoxicological data for **rhodinyl acetate** are not always readily available, information from its close structural analog, citronellyl acetate, provides valuable insights for a conservative risk assessment. Adherence to standard laboratory safety protocols, including the use of appropriate engineering controls and personal protective equipment, is crucial for the safe handling of this compound. This technical guide serves as a comprehensive resource for researchers and professionals to understand the safety profile of **rhodinyl acetate** and to implement appropriate safety measures in their work.

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